

Foreword: A Proactive Approach to Chemical Safety

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Compound of Interest

Compound Name: 2-(Methylthio)cyclohexanone

Cat. No.: B1599123

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In the landscape of chemical research and drug development, the pursuit of innovation must be intrinsically linked with an unwavering commitment to safety. **2-(Methylthio)cyclohexanone**, a versatile ketone substrate and synthetic intermediate, is a compound of interest in various organic syntheses.^{[1][2]} Its utility, however, is accompanied by a specific hazard profile that necessitates a thorough understanding and disciplined handling. This guide is designed for the discerning researcher, scientist, and drug development professional. It moves beyond mere procedural lists to instill a culture of safety grounded in scientific rationale. As a senior application scientist, the aim is not to present a rigid set of rules, but to empower you with the knowledge to conduct a dynamic risk assessment, understand the causality behind safety protocols, and implement self-validating systems of protection in your laboratory.

Chapter 1: Compound Identification and Hazard Classification

A foundational element of safe laboratory practice is the unambiguous identification of the chemical and its inherent hazards as defined by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

1.1 Chemical Identity

- IUPAC Name: 2-methylsulfanyl cyclohexan-1-one^[3]
- Synonyms: **2-(Methylthio)cyclohexanone**^[3]

- CAS Number: 52190-35-9[1][3]
- Molecular Formula: C₇H₁₂OS[3]
- Molecular Weight: 144.23 g/mol [1]

1.2 GHS Classification

2-(Methylthio)cyclohexanone is classified as a hazardous substance. The GHS classification, aggregated from notifications to the European Chemicals Agency (ECHA), provides a universally understood language for communicating these hazards.[3]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	GHS07	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	GHS07	Warning	H335: May cause respiratory irritation

Source:

PubChem CID
4245199, Sigma-
Aldrich Safety
Information[1][3]

The GHS07 "Exclamation Mark" pictogram is a clear visual warning of its irritant properties.[1][2][4] The "Warning" signal word indicates a less severe, but still significant, hazard level.[1][3]

Understanding the implications of these classifications is the first step in constructing a robust safety plan.

Chapter 2: Physicochemical Properties and Their Safety Implications

The physical and chemical properties of a substance dictate its behavior under various laboratory conditions and are critical for anticipating and mitigating risks.

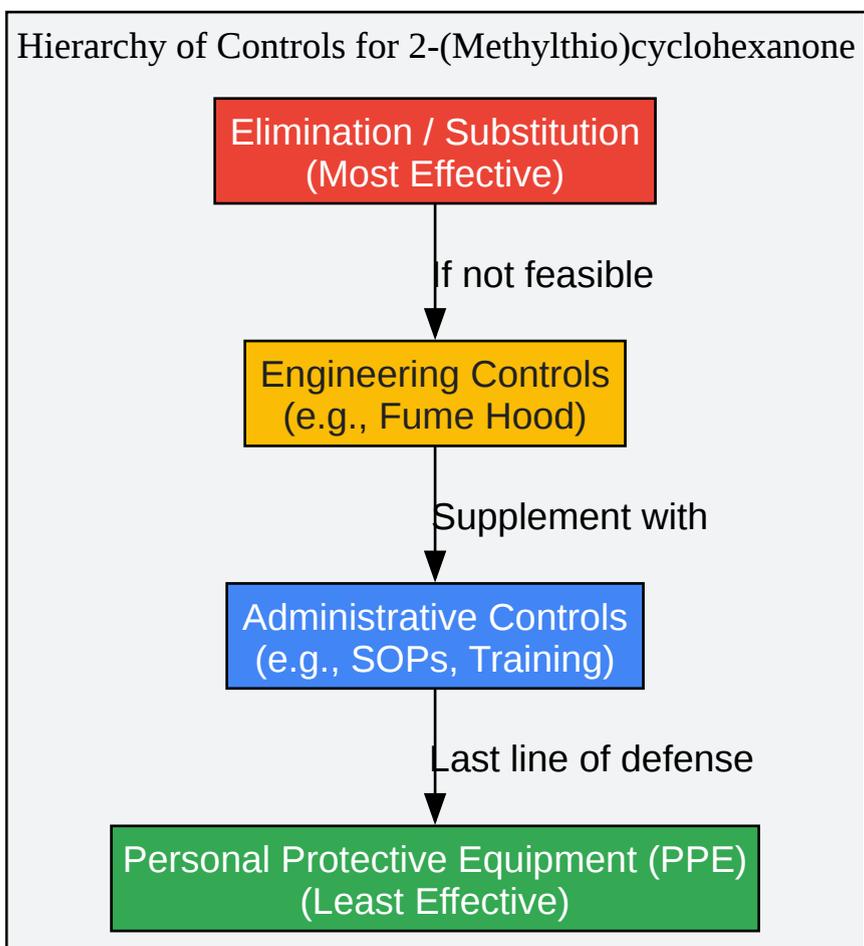
Property	Value	Safety Implication
Appearance	Liquid	Standard liquid handling protocols apply.
Boiling Point	45 °C @ 10.1 mmHg (lit.)	Relatively low boiling point under vacuum suggests it can volatilize easily during reduced-pressure operations.
Density	1.069 g/mL at 25 °C (lit.)	Slightly denser than water. In case of a spill into water, it may not float, complicating cleanup.
Flash Point	89 °C (192.2 °F) - closed cup	Classified as a Combustible Liquid (Storage Class 10). ^{[1][2][4]} While not highly flammable, it can ignite if heated above its flash point and exposed to an ignition source. Vapors can form explosive mixtures with air at elevated temperatures. ^{[5][6]}
Refractive Index	n _{20/D} 1.508 (lit.)	Useful for identity and purity confirmation.

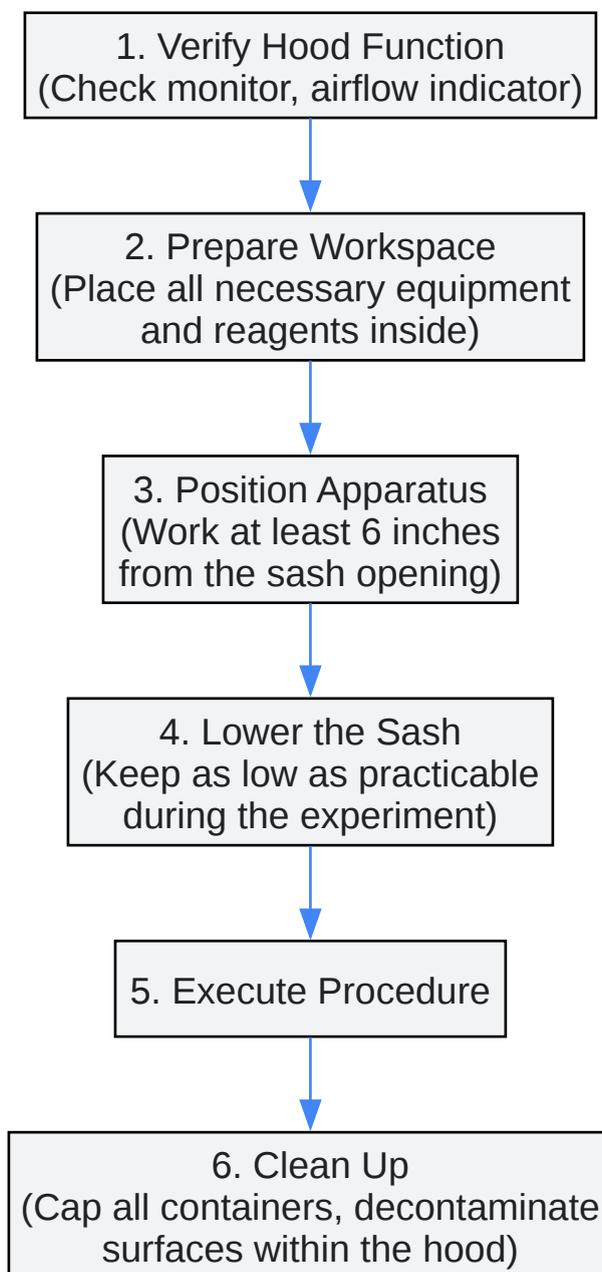
Source: Sigma-Aldrich^{[1][4]}

The key takeaway from these properties is the dual hazard of irritation and combustibility. While the high flash point means it is not a primary fire risk at ambient temperatures, heating the substance—for example, during a reaction or distillation—requires stringent control of ignition sources.[7]

Chapter 3: Proactive Risk Mitigation: The Hierarchy of Controls

A self-validating safety system relies on a multi-layered approach to risk management. The hierarchy of controls prioritizes strategies that are inherently more effective and less reliant on human behavior.





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Caption: A systematic workflow for safe fume hood use.

3.2 Administrative Controls: Standardizing Safe Practices

Administrative controls involve the procedures and policies that reinforce safe behavior.

Protocol: Standard Operating Procedure (SOP) for Handling

- Designation of Area: All work with **2-(Methylthio)cyclohexanone** will be conducted in [Specify Fume Hood Number/Location].
- Pre-Use Checklist:
 - Confirm availability and location of Safety Data Sheet (SDS).
 - Ensure fume hood is certified and operational.
 - Verify safety shower and eyewash station are unobstructed.
 - Assemble all required PPE before handling the chemical.
- Handling:
 - Don appropriate PPE (see Table 3).
 - Perform all transfers over a tray or secondary containment to catch potential drips.
 - Keep containers sealed when not in immediate use.
- Heating: If heating is required, use a controlled heating source like a heating mantle or water bath. [8] Prohibit the use of open flames (Bunsen burners) when working with this combustible liquid. [6][9] 5. Waste Disposal: All contaminated materials (pipette tips, gloves, paper towels) and excess reagent must be disposed of in a designated "Non-halogenated Organic Liquid Waste" container located in a satellite accumulation area. [8] 6. Post-Use: Decontaminate the work area within the fume hood. Wash hands thoroughly with soap and water after removing gloves. [10] 3.3 Personal Protective Equipment (PPE): The Final Defense

PPE is essential but should never be the sole means of protection. It is the last barrier between the researcher and the chemical. [11]

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transferring (small quantities)	Chemical splash goggles (ANSI Z87.1 certified)	Nitrile gloves (ensure appropriate thickness and check for tears)	Flame-resistant lab coat	Not required if performed correctly in a fume hood
Reaction Setup / Workup	Chemical splash goggles and a full-face shield	Nitrile gloves (consider double-gloving for extended operations)	Flame-resistant lab coat and chemical-resistant apron	Not required if performed correctly in a fume hood. For potential exposure above limits, a respirator with an organic vapor (OV) cartridge is needed. [1][7]
Large Spill Cleanup (>100 mL)	Chemical splash goggles and a full-face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or apron over lab coat	Air-purifying respirator with organic vapor (OV) cartridges

Source: Combined recommendations from various safety data sheets and laboratory safety guides. [1][8][9][10]

- Causality & Expertise:
 - Goggles vs. Safety Glasses: Standard safety glasses do not protect against splashes from the sides, top, or bottom. Chemical splash goggles form a seal around the eyes, providing comprehensive protection against the serious eye irritation (H319) hazard. [3][9] * Nitrile Gloves: Nitrile provides good resistance to a wide range of organic compounds. Latex gloves are not recommended as they can be degraded by many organic solvents.

[11]Always check the manufacturer's glove compatibility chart for specific breakthrough times.

Chapter 4: Emergency Response Protocols

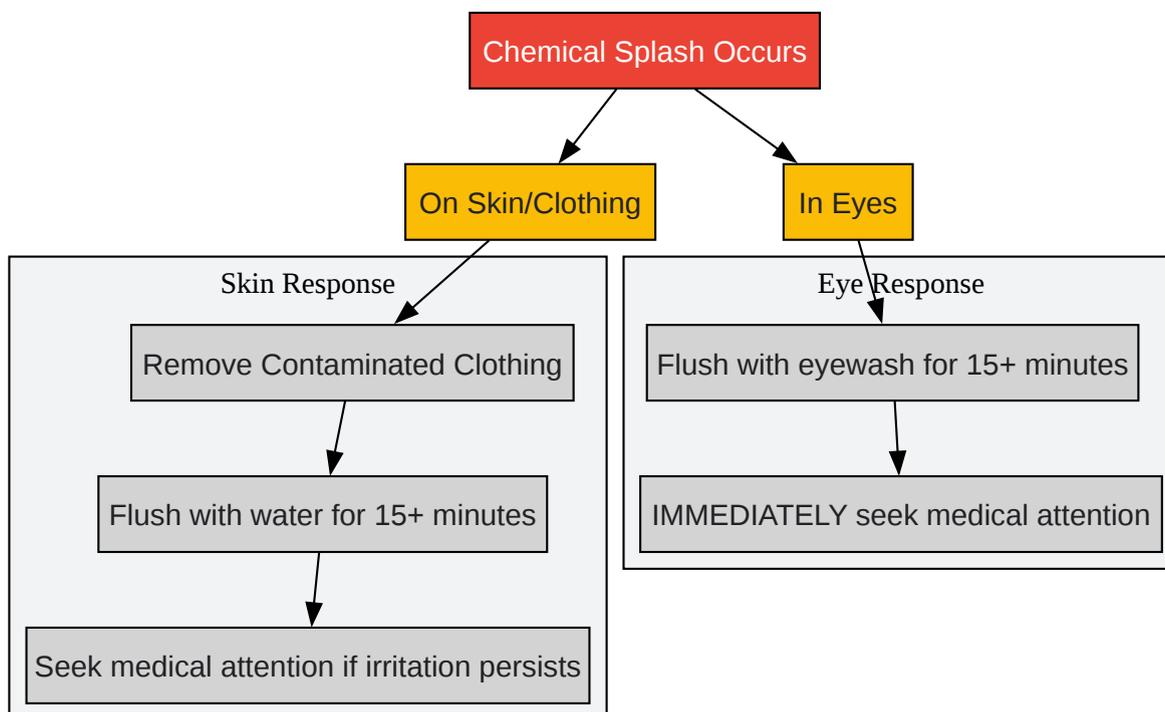
Preparedness is paramount. A clear, logical, and rehearsed emergency plan can significantly reduce the severity of an incident.

4.1 First Aid Measures

Immediate and correct first aid is crucial to mitigate the irritant effects of the compound.

- Skin Exposure (H315): Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. [10]If irritation develops or persists, seek medical attention. [12]The rationale for extensive flushing is to physically remove the chemical and dilute any remaining residue to sub-irritating levels.
 - Eye Exposure (H319): Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes, holding the eyelids open. [10][12]Remove contact lenses if present and easy to do. [12]Seek immediate medical attention regardless of the perceived severity. [12]The sensitive tissues of the eye are highly susceptible to damage, and prompt medical evaluation is non-negotiable.
 - Inhalation (H335): Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. [12]If the person feels unwell or experiences respiratory distress, seek immediate medical attention. [12]* Ingestion: Do NOT induce vomiting. Rinse the mouth with water. [12]Seek immediate medical attention. [12]
- ### 4.2 Spill Response
- Alert & Evacuate: Alert personnel in the immediate area. If the spill is large (>100 mL) or in a poorly ventilated space, evacuate the lab.
 - Control Vapors: Ensure fume hoods are operational to help ventilate the area.
 - Containment: For liquid spills, absorb with an inert, non-combustible material such as vermiculite, sand, or a commercial sorbent pad. [6][10]Do not use paper towels, which are combustible.

- Cleanup: Wearing appropriate PPE, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal. [6]5. Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Dispose of all cleaning materials as hazardous waste.



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Caption: Logical flow for responding to a chemical splash.

Chapter 5: Storage and Disposal

Proper storage and disposal are essential for preventing accidents and ensuring environmental compliance.

5.1 Storage Protocol

- Container: Store in a tightly sealed, properly labeled container. [5][12]* Location: Keep in a cool, dry, and well-ventilated area designated for chemical storage. [7][12]A flammable storage cabinet is recommended. [8]* Compatibility: Store away from incompatible materials, especially strong oxidizing agents, strong bases, and strong reducing agents, to prevent hazardous reactions. [7][12]* Ignition Sources: The storage area must be free of heat, sparks, and open flames. [7][12] 5.2 Waste Disposal
- Segregation: **2-(Methylthio)cyclohexanone** waste is classified as non-halogenated organic waste. It must be collected in a dedicated, clearly labeled hazardous waste container. [8]* Procedure: Never dispose of this chemical down the drain. [8]All contaminated disposable items (gloves, wipes, etc.) must also be placed in the solid hazardous waste stream.
- Compliance: Follow all institutional, local, and national regulations for hazardous waste disposal. [13]

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